

Technical Guide: Physicochemical Properties of 1-Methoxypropan-2-yl Methanesulfonate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methoxypropan-2-yl methanesulfonate (CAS No. 24590-51-0) is a sulfonate ester of significant interest as a chemical intermediate in various synthetic pathways. Its utility in research and development, particularly in the pharmaceutical and specialty chemical industries, necessitates a thorough understanding of its physicochemical properties. This technical guide provides a comprehensive overview of the known properties of **1-methoxypropan-2-yl methanesulfonate**, including detailed experimental protocols for its synthesis and characterization, presented in a format tailored for scientific professionals.

Chemical Identity and Structure

• IUPAC Name: 1-methoxypropan-2-yl methanesulfonate

CAS Number: 24590-51-0

Molecular Formula: C₅H₁₂O₄S[1]

Molecular Weight: 168.21 g/mol [1][2]

Chemical Structure:



- InChl: InChl=1S/C5H12O4S/c1-5(4-8-2)9-10(3,6)7/h5H,4H2,1-3H3
- InChlKey: OFLUAKABUQZNOY-UHFFFAOYSA-N
- SMILES: CC(COC)OS(=O)(=O)C

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-methoxypropan-2-yl methanesulfonate**.

Property	Value	Source
Molecular Weight	168.211 g/mol	[1]
Density	1.158 g/cm ³	[1]
Boiling Point	264.4 °C at 760 mmHg	[1]
Melting Point	Not available	[1]
Flash Point	113.7 °C	[1]
Vapor Pressure	0.0159 mmHg at 25 °C	[1]
LogP (predicted)	1.07830	[1]
Solubility	No experimental data available. Expected to be soluble in a range of organic solvents.	
Exact Mass	168.04600	[1]
Polar Surface Area (PSA)	60.98 Ų	[1]

Experimental Protocols Synthesis of 1-Methoxypropan-2-yl Methanesulfonate

The synthesis of **1-methoxypropan-2-yl methanesulfonate** is typically achieved through the reaction of **1-methoxy-2-propanol** with methanesulfonyl chloride in the presence of a non-



nucleophilic base to neutralize the hydrochloric acid byproduct.

Materials:

- 1-Methoxy-2-propanol
- Methanesulfonyl chloride
- Triethylamine (or a similar amine base)
- Dichloromethane (anhydrous)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- · Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a stirred solution of 1-methoxy-2-propanol (1.0 equivalent) in anhydrous dichloromethane at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add triethylamine (1.1-1.2 equivalents).
- Slowly add methanesulfonyl chloride (1.05-1.1 equivalents) dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.



 Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure 1-methoxypropan-2-yl methanesulfonate.

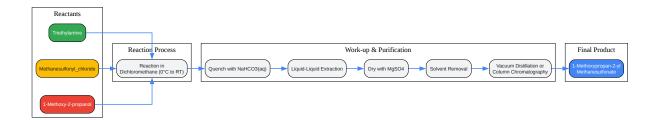
Characterization and Property Determination

Standard analytical techniques are employed to confirm the identity and purity of the synthesized **1-methoxypropan-2-yl methanesulfonate** and to determine its physicochemical properties.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy is utilized to identify the characteristic functional groups, particularly the sulfonate ester group (S=O and S-O stretching vibrations).
- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the molecule.
- Elemental Analysis: To confirm the elemental composition of the synthesized compound.
- Melting Point Determination: A standard melting point apparatus can be used to determine the melting point of the purified solid. As this value is not currently reported in the literature, this would be a novel determination.
- Solubility Determination: The solubility in various solvents (e.g., water, ethanol, acetone, dichloromethane, hexanes) can be determined by adding known amounts of the solute to a known volume of the solvent at a specific temperature until saturation is reached.

Visualizations Synthesis Workflow of 1-Methoxypropan-2-yl Methanesulfonate





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